

Rediocide C: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Rediocide C

Cat. No.: B13386213

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Rediocide C**, a daphnane diterpenoid with notable biological activities. This document details its chemical properties, and summarizes key quantitative data from published studies. Furthermore, it outlines detailed experimental protocols for assessing its biological effects and provides visual representations of the relevant signaling pathways and experimental workflows.

Chemical and Physical Properties

Rediocide C is a natural product isolated from *Trigonostemon reidioides*. Its fundamental chemical properties are summarized below.

Property	Value	Reference
CAS Number	677277-98-4	[1] [2] [3]
Molecular Formula	C46H54O13	[1] [2] [3]
Molecular Weight	814.91 g/mol	[2] [3]

Biological Activity: Quantitative Data

Rediocide C and its analogs, such as Rediocide A, have demonstrated significant potential in various biological assays. The following tables summarize the key quantitative findings.

Table 2.1: Acaricidal and Antimycobacterial Activity of Rediocide C

Activity	Test Organism/Assay	Metric	Value	Reference
Acaricidal	Dermatophagoides pteronyssinus	LC50	5.59 µg/cm ²	[4]
Antimycobacteria	Mycobacterium tuberculosis	MIC	3.84 µM	

Table 2.2: Immuno-oncology Activity of Rediocide A (an analog of Rediocide C)

Parameter	Cell Lines	Treatment	Result	Reference
NK Cell-Mediated Lysis	A549	100 nM Rediocide A	3.58-fold increase (21.86% vs. 78.27%)	[2][3]
H1299	100 nM Rediocide A	1.26-fold increase (59.18% vs. 74.78%)	[2][3]	
Granzyme B Level	A549	100 nM Rediocide A	48.01% increase	[2][3]
H1299	100 nM Rediocide A	53.26% increase	[2][3]	
IFN- γ Level	A549	100 nM Rediocide A	3.23-fold increase	[2][3]
H1299	100 nM Rediocide A	6.77-fold increase	[2][3]	
CD155 Expression	A549	100 nM Rediocide A	14.41% down-regulation	[2][3]
H1299	100 nM Rediocide A	11.66% down-regulation	[2][3]	

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the quantitative data summary.

Antimycobacterial Susceptibility Testing (Microplate Alamar Blue Assay - MABA)

This protocol is a standard method for determining the minimum inhibitory concentration (MIC) of compounds against *Mycobacterium tuberculosis*.

- Preparation of Mycobacterial Inoculum: *M. tuberculosis* H37Rv is grown in Middlebrook 7H9 broth supplemented with OADC (oleic acid, albumin, dextrose, catalase). The culture is grown to mid-log phase, and the turbidity is adjusted to a McFarland standard of 1.0. This suspension is then diluted 1:20 in 7H9 broth.
- Compound Preparation: **Rediocide C** is dissolved in dimethyl sulfoxide (DMSO) to create a stock solution. A serial two-fold dilution is prepared in a 96-well microplate using 7H9 broth, with final concentrations typically ranging from 0.1 to 100 μ M. The final DMSO concentration should not exceed 1% to avoid toxicity to the bacteria.
- Inoculation and Incubation: 100 μ L of the diluted mycobacterial suspension is added to each well containing 100 μ L of the diluted compound. The plates are incubated at 37°C for 5-7 days.
- Alamar Blue Addition and Reading: After incubation, 20 μ L of Alamar Blue solution and 12.5 μ L of 20% Tween 80 are added to each well. The plates are re-incubated for 24 hours. A color change from blue to pink indicates bacterial growth. The MIC is defined as the lowest concentration of the compound that prevents this color change.

Acaricidal Activity Assay

This protocol details the method used to determine the lethal concentration (LC50) of **Rediocide C** against the house dust mite, *Dermatophagoides pteronyssinus*.

- Compound Application: A solution of **Rediocide C** in a suitable solvent (e.g., hexane) is prepared at various concentrations. A defined area (e.g., 1 cm²) on a glass slide or filter paper is evenly coated with a specific volume of the test solution and the solvent is allowed to evaporate.
- Mite Exposure: A specified number of adult mites (e.g., 20-30) are placed onto the treated surface. The slides are then incubated under controlled conditions of temperature and humidity (e.g., 25°C and 75% relative humidity) for 24 hours.
- Mortality Assessment: After the exposure period, the number of dead mites is counted under a stereomicroscope. Mites that are unable to move when prodded with a fine brush are considered dead.

- **LC50 Determination:** The percentage of mortality is calculated for each concentration and the LC50 value is determined using probit analysis.

Immuno-oncology Assays for Rediocide A

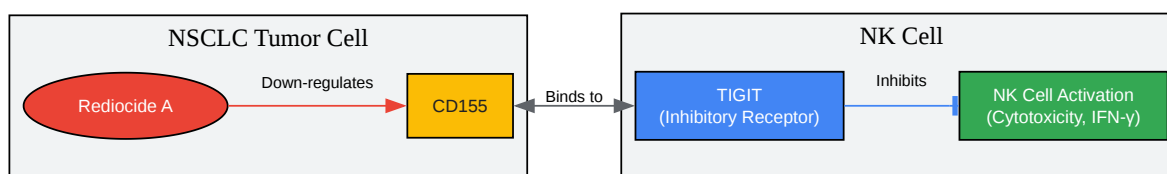
The following protocols were used to evaluate the effect of Rediocide A on the tumoricidal activity of Natural Killer (NK) cells against non-small cell lung cancer (NSCLC) cells.

- **Cell Lines and Culture:**
 - Target Cells: A549 and H1299 human NSCLC cell lines.
 - Effector Cells: Human NK cells.
 - All cells are maintained in appropriate culture media and conditions.
- **NK Cell-Mediated Cytotoxicity Assay (Biophotonic Assay):**
 - Target cells (A549 or H1299) are engineered to express luciferase.
 - NK cells are co-cultured with the luciferase-expressing target cells at various effector-to-target ratios (e.g., 10:1, 5:1).
 - The co-culture is treated with different concentrations of Rediocide A (e.g., 10 nM, 100 nM) or vehicle control (0.1% DMSO) for 24 hours.
 - After incubation, a luciferin substrate is added, and the bioluminescence is measured using a plate reader. A decrease in bioluminescence corresponds to an increase in target cell lysis.
- **Flow Cytometry for CD155 Expression:**
 - A549 or H1299 cells are treated with Rediocide A or vehicle control for 24 hours.
 - The cells are then harvested and stained with a fluorescently labeled antibody specific for human CD155.

- The fluorescence intensity of the cells is analyzed by flow cytometry to quantify the surface expression of CD155.
- Enzyme-Linked Immunosorbent Assay (ELISA) for IFN- γ :
 - Supernatants from the NK cell and NSCLC co-cultures (treated with Rediocide A or vehicle) are collected.
 - The concentration of IFN- γ in the supernatants is quantified using a commercially available ELISA kit according to the manufacturer's instructions.

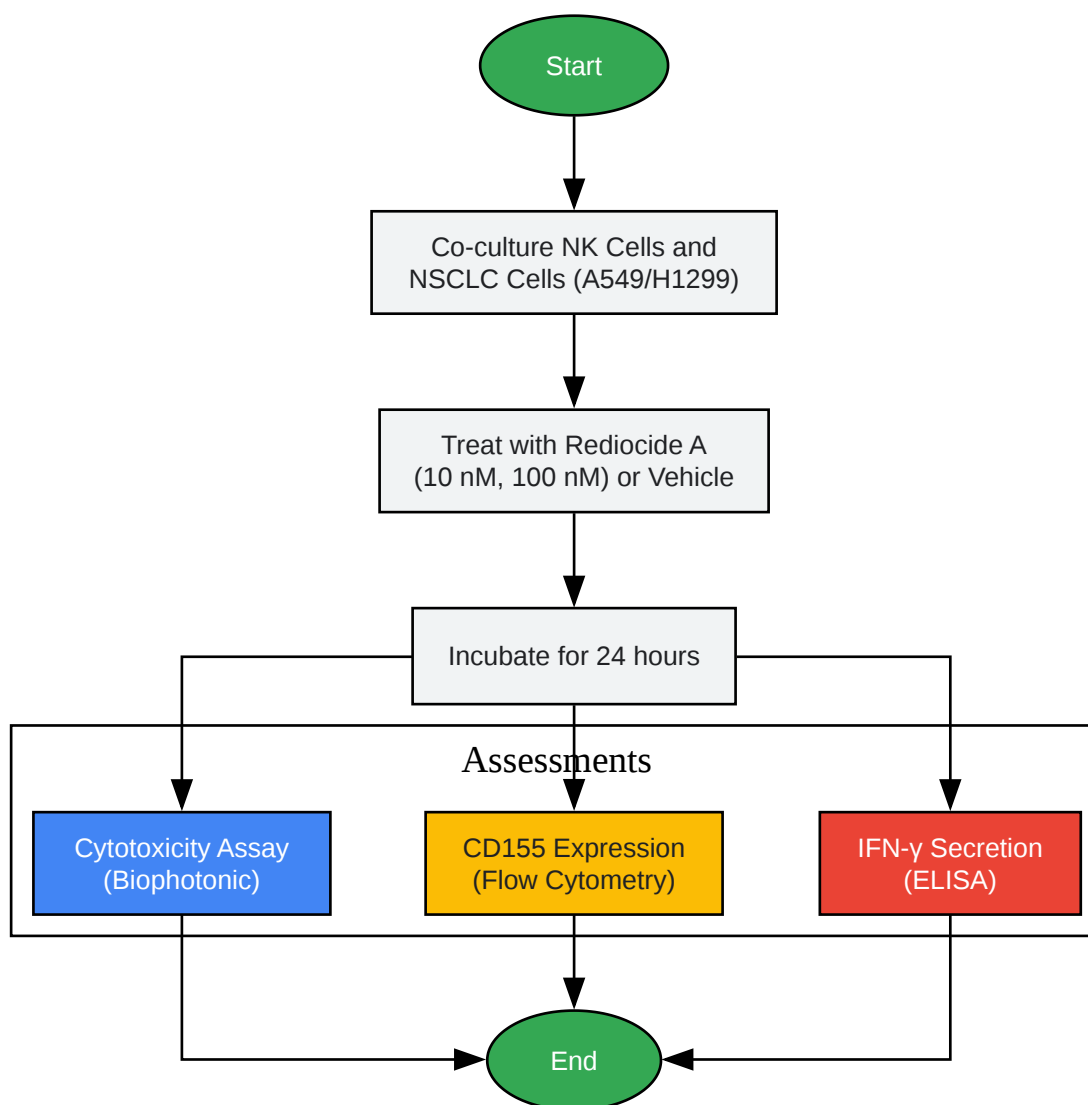
Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key signaling pathway and experimental workflow discussed in this guide.



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Caption: TIGIT/CD155 Signaling Pathway and the Effect of Rediocide A.



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Caption: Experimental Workflow for Evaluating Immuno-oncology Activity of Rediocide A.

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- To cite this document: BenchChem. [Rediocide C: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13386213/docs#rediocide-c-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b13386213/docs#rediocide-c-a-technical-guide-for-researchers)

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